

An In-depth Technical Guide to 4-Bromo-5-chloro-2-methoxyaniline

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Compound of Interest

Compound Name: 4-Bromo-5-chloro-2-methoxyaniline

Cat. No.: B110512

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromo-5-chloro-2-methoxyaniline is a halogenated aromatic amine that serves as a key intermediate in synthetic organic chemistry. Its unique substitution pattern, featuring bromo, chloro, and methoxy groups on the aniline core, makes it a valuable building block for the synthesis of more complex molecules, particularly in the realm of medicinal chemistry. This document provides a comprehensive overview of its chemical properties, a representative synthetic protocol, and its potential applications in drug discovery.

Chemical Identity and Properties

The structural and physicochemical properties of **4-Bromo-5-chloro-2-methoxyaniline** are summarized below.

Structure:

 Chemical structure of 4-Bromo-5-chloro-2-methoxyaniline

IUPAC Name: **4-Bromo-5-chloro-2-methoxyaniline**^[1]

Table 1: Physicochemical Data for **4-Bromo-5-chloro-2-methoxyaniline**

Property	Value	Reference
CAS Number	102170-53-6	[2][3][4]
Molecular Formula	C ₇ H ₇ BrClNO	[2][3]
Molecular Weight	236.49 g/mol	[2][3]
Appearance	Off-white to tan crystalline powder or flakes (typical for similar anilines)	
Solubility	Soluble in organic solvents such as methylene chloride, ethyl acetate, and methanol.	
Storage Conditions	Store at room temperature or -20°C, in a dark, dry place.	[3][5]

Experimental Protocols

While a specific, peer-reviewed synthesis protocol for **4-Bromo-5-chloro-2-methoxyaniline** is not readily available in the searched literature, a representative procedure can be devised based on standard electrophilic aromatic substitution reactions on a suitable aniline precursor. The following is a hypothetical, yet plausible, multi-step synthesis.

Objective: To synthesize **4-Bromo-5-chloro-2-methoxyaniline**.

Materials:

- 2-Methoxyaniline (o-anisidine)
- N-Chlorosuccinimide (NCS)
- N-Bromosuccinimide (NBS)
- Dichloromethane (DCM)
- Sodium bicarbonate (NaHCO₃) solution

- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate for elution

Procedure:

- Chlorination of 2-Methoxyaniline:
 - Dissolve 2-methoxyaniline in dichloromethane (DCM) in a round-bottom flask.
 - Cool the solution to 0°C in an ice bath.
 - Add N-chlorosuccinimide (NCS) portion-wise over 30 minutes, maintaining the temperature at 0°C . The reaction progress can be monitored by Thin Layer Chromatography (TLC).
 - Once the starting material is consumed, quench the reaction by adding a saturated sodium bicarbonate solution.
 - Separate the organic layer, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure to obtain the crude chlorinated intermediate.
- Bromination of the Chlorinated Intermediate:
 - Dissolve the crude product from the previous step in dichloromethane (DCM).
 - Cool the solution to 0°C .
 - Add N-bromosuccinimide (NBS) portion-wise. Monitor the reaction by TLC.
 - Upon completion, work up the reaction as described in step 1.
- Purification:

- Purify the crude **4-Bromo-5-chloro-2-methoxyaniline** using silica gel column chromatography, eluting with a gradient of hexanes and ethyl acetate.
- Combine the fractions containing the desired product and evaporate the solvent to yield the purified compound.

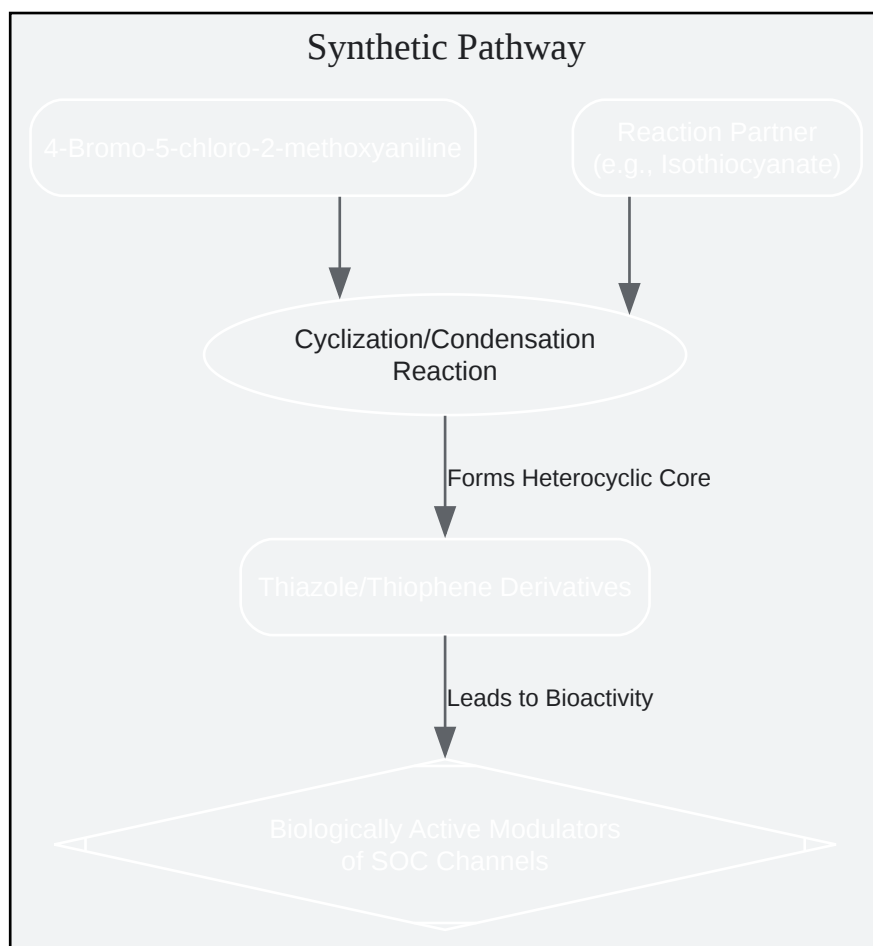
Characterization: The identity and purity of the synthesized **4-Bromo-5-chloro-2-methoxyaniline** would be confirmed using standard analytical techniques such as:

- ^1H NMR Spectroscopy: To confirm the substitution pattern on the aromatic ring.
- ^{13}C NMR Spectroscopy: To identify all unique carbon atoms.
- Mass Spectrometry: To confirm the molecular weight and isotopic pattern characteristic of a compound containing bromine and chlorine.
- Melting Point Analysis: To assess purity.

Applications in Drug Discovery

4-Bromo-5-chloro-2-methoxyaniline is a versatile reactant for creating a variety of heterocyclic compounds. Notably, it has been used in the preparation of thiazole and thiophene derivatives which act as modulators of store-operated calcium (SOC) channels.[3] These channels are implicated in a range of physiological processes, and their modulation is a target for the treatment of various diseases.

Below is a diagram illustrating the role of **4-Bromo-5-chloro-2-methoxyaniline** as a synthetic intermediate.



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Caption: Synthetic utility of **4-Bromo-5-chloro-2-methoxyaniline**.

Conclusion

4-Bromo-5-chloro-2-methoxyaniline is a valuable and specialized chemical intermediate. Its trifunctionalized aromatic ring provides a scaffold for the synthesis of diverse and complex molecules with potential therapeutic applications. The information and protocols provided in this guide are intended to support researchers and scientists in leveraging this compound for their synthetic and drug discovery endeavors.

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